

Introduction: The Privileged Indazole Scaffold in Modern Drug Discovery

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Compound of Interest

Compound Name: 4-Bromo-3-iodo-6-methyl-(1H)indazole

CAS No.: 885521-98-2

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The indazole nucleus, a bicyclic heteroaromatic system composed of a fused benzene and pyrazole ring, is recognized as a "privileged scaffold" in medicinal chemistry.^{[1][2]} This structure is a cornerstone in the design of numerous therapeutic agents, particularly kinase inhibitors, due to its ability to form key hydrogen bonding interactions within the ATP-binding pockets of enzymes.^[3] Halogenated indazoles, especially the bromo-derivatives, serve as exceptionally versatile intermediates. The bromine atom acts as a strategic "synthetic handle," enabling a wide array of chemical modifications through modern cross-coupling reactions.^{[1][3]}

While structurally similar, the positional isomers of bromoindazole exhibit distinct chemical behaviors and offer different strategic advantages in synthesis design. This guide provides an in-depth comparative analysis of two of the most common isomers, 4-bromo-1H-indazole and 6-bromo-1H-indazole, focusing on the critical differences in their structure, reactivity, and application for researchers, scientists, and drug development professionals.

Part 1: A Comparative Analysis of Structural and Physicochemical Properties

The seemingly minor shift of a bromine atom from the 4-position to the 6-position on the indazole core instigates significant changes in the molecule's electronic distribution, spectroscopic signature, and physical properties.

Molecular Structure and Electronic Effects

The position of the electron-withdrawing bromine atom directly influences the electron density across the bicyclic ring system.

- **4-Bromo-1H-indazole:** The bromine atom at the C4 position exerts a strong inductive-withdrawing effect on the adjacent C3 and C5 atoms of the benzene ring. This placement can significantly influence the acidity of the N1-H and the electrophilicity of the pyrazole ring.
- **6-Bromo-1H-indazole:** With the bromine at C6, its electronic influence is more remote from the pyrazole ring compared to the 4-bromo isomer. This positioning primarily affects the electronic character of the carbocyclic ring, modulating its susceptibility to electrophilic substitution at the C7 and C5 positions.

These electronic differences are fundamental to the distinct reactivity profiles of the two isomers, particularly in regioselective reactions.

Physicochemical and Spectroscopic Data

The physical and spectral properties of these isomers are crucial for their identification, handling, and quality control.^[4]

Table 1: Comparison of Physicochemical Properties

Property	4-Bromo-1H-indazole	6-Bromo-1H-indazole
Molecular Formula	C ₇ H ₅ BrN ₂ [5]	C ₇ H ₅ BrN ₂ [6]
Molecular Weight	197.03 g/mol [5]	197.03 g/mol [6]
CAS Number	186407-74-9[5]	79762-54-2[6]
Appearance	Solid[7]	White to tan powder[4]
Melting Point	160-165 °C[7]	180-186 °C[4]
XLogP3	2.2[5]	2.9[6]

Table 2: Comparative Spectroscopic Data (¹H NMR)

Proton Assignment	4-Bromo-1H-indazole (Predicted)	6-Bromo-1H-indazole (Experimental, CD ₃ OD)[8]
H3	~8.1-8.2 ppm	8.03 ppm (s)
H4	N/A	7.67-7.72 ppm (m)
H5	~7.2-7.3 ppm	7.24-7.26 ppm (m)
H7	~7.6-7.7 ppm	7.67-7.72 ppm (m)

Note: Experimental NMR data for 4-bromo-1H-indazole is not as readily available in the public domain as for the 6-bromo isomer. Shifts are estimated based on standard indazole spectra and substituent effects.

Part 2: Divergent Pathways in Synthesis and Reactivity

The distinct electronic and steric environments of the 4- and 6-bromo isomers dictate their synthetic accessibility and subsequent chemical behavior.

Synthetic Strategies and Regioselectivity

Achieving regioselective synthesis is a primary challenge, as bromination or cyclization reactions can often yield mixtures of undesired isomers.^[9]

Synthesis of 6-Bromo-1H-indazole: A common and effective method involves the cyclization of 4-bromo-2-fluorobenzaldehyde with hydrazine hydrate.^{[9][10]} The fluorine atom serves as a good leaving group in the nucleophilic aromatic substitution-cyclization cascade.

Synthesis of 4-Bromo-1H-indazole: Synthetic routes to the 4-bromo isomer can be more complex. One approach involves the diazotization and cyclization of a suitably substituted aniline precursor, though yields can be variable.^[11] Another strategy is the metal-halogen exchange of bromoindoles.^[12]

Experimental Protocol: Synthesis of 6-Bromo-1H-indazole

This protocol is adapted from established literature procedures.^[9]

Objective: To synthesize 6-bromo-1H-indazole via cyclization.

Materials:

- 4-bromo-2-fluorobenzaldehyde
- Hydrazine hydrate (80% solution)
- Ethyl acetate
- Anhydrous sodium sulfate
- Ice-water mixture

Procedure:

- **Reaction Setup:** In a 100 mL round-bottom flask, combine 4-bromo-2-fluorobenzaldehyde (4.69 g, 23 mmol) and hydrazine hydrate (30 mL).^[9]
- **Heating:** Stir the reaction mixture vigorously at 125°C for approximately 3 hours. Monitor the reaction progress using Thin-Layer Chromatography (TLC).^[9]

- Workup: Once the starting material is consumed, cool the reaction to room temperature. Concentrate the mixture under reduced pressure to remove excess hydrazine hydrate.[9]
- Quenching: Carefully pour the concentrated residue into an ice-water mixture (100 mL).[9]
- Extraction: Extract the aqueous slurry with ethyl acetate (3 x 100 mL).[9]
- Drying and Concentration: Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the crude product.[9]
- Purification: Purify the crude solid by column chromatography (silica gel) or recrystallization to obtain pure 6-bromo-1H-indazole.

Comparative Reactivity

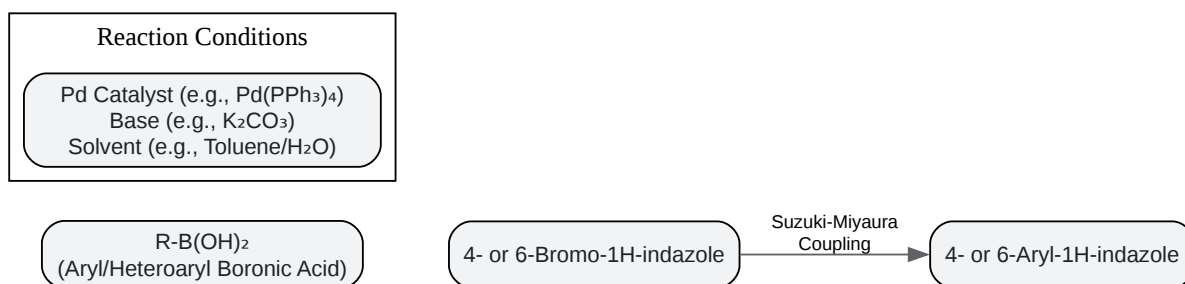
The bromine's position is a key determinant of the molecule's reactivity in subsequent transformations.

- N-Alkylation: Both isomers undergo alkylation, typically with a base like sodium hydride (NaH) followed by an alkyl halide (e.g., methyl iodide).[13][14] These reactions often produce a mixture of the thermodynamically favored N1-isomer and the kinetically favored N2-isomer, which must be separated chromatographically.[13] For 6-bromoindazole, alkylation with methyl iodide yields N1 and N2 products in a roughly 1.2:1 ratio.[13] The steric bulk near the N1 position in 4-bromoindazole could potentially influence this ratio, though specific comparative studies are not widely cited.
- Electrophilic Aromatic Substitution: This is where the isomers diverge significantly.
 - For 6-bromo-1H-indazole, nitration with a mixture of nitric and sulfuric acid occurs regioselectively at the C4 position.[9] The pyrazole ring deactivates the adjacent C7 position, and the bromine at C6 directs the incoming electrophile.
 - For 4-bromo-1H-indazole, the C4 position is blocked. Electrophilic substitution is predicted to occur at the C7 position, which is activated by the pyrazole ring and less sterically hindered than C5.[15]

- **Palladium-Catalyzed Cross-Coupling:** Both isomers are excellent substrates for cross-coupling reactions, which is their primary value in drug discovery.[1][3] The bromine atom at either C4 or C6 serves as a versatile handle for Suzuki-Miyaura, Sonogashira, or Buchwald-Hartwig reactions, allowing for the introduction of aryl, heteroaryl, alkynyl, or amino groups. [3][16] This capability enables the systematic exploration of the chemical space around the indazole core to optimize biological activity.

Visualization of a Key Transformation

The Suzuki-Miyaura coupling is a powerful tool for elaborating the bromo-indazole scaffold.



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Caption: General workflow for Suzuki-Miyaura cross-coupling of bromo-indazoles.

Part 3: Applications in Drug Discovery and Structure-Activity Relationships (SAR)

The choice between a 4-bromo or 6-bromo indazole intermediate is a strategic one, driven by the desired final structure and the targeted biological activity. The concept of Structure-Activity Relationship (SAR) explores how these structural variations influence a molecule's interaction with a biological target.[17]

- **6-Bromo-1H-indazole** is a widely used intermediate in the synthesis of kinase inhibitors.[1] Its derivatives have shown potent activity against targets like Phosphoinositide 3-kinase (PI3K), making them relevant for oncology research.[1][18] The C6 position provides a vector for substituents to probe deeper into or interact with specific sub-pockets of an enzyme's active

site. It is also used to synthesize compounds for treating respiratory diseases and as antibacterial potentiators.[10][18]

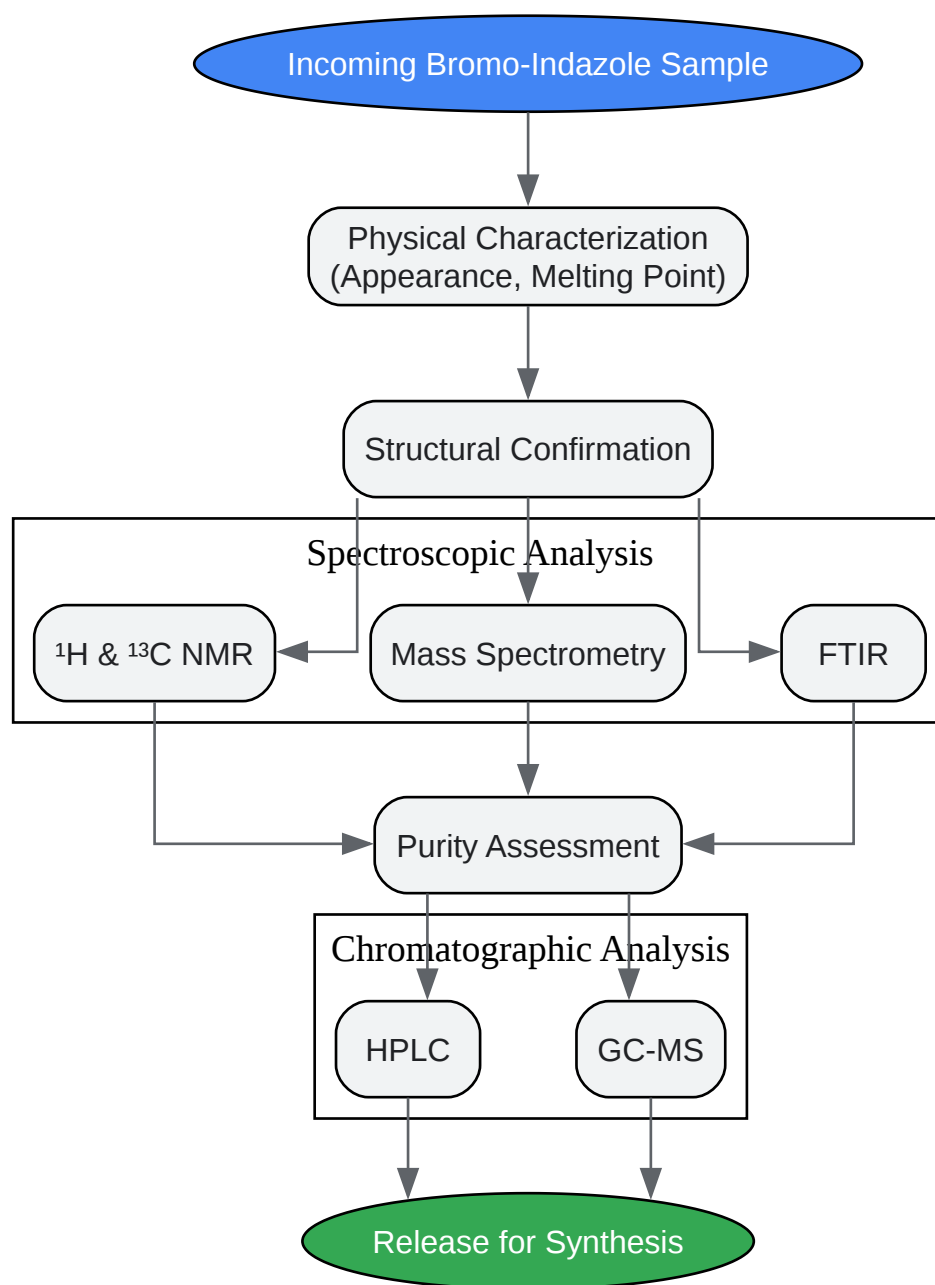
- 4-Bromo-1H-indazole is also a valuable building block in medicinal chemistry.[19] The C4 position offers a different trajectory for substituents, which can be crucial for achieving selectivity for a specific biological target. Derivatives of 4-bromoindazole have been investigated as antibacterial agents and for their potential anticancer activity.[19] The unique regiochemistry afforded by the C4 substitution can lead to novel intellectual property and may be critical for avoiding off-target effects associated with other substitution patterns.[20]

Table 3: Summary of Applications in Drug Discovery

Isomer	Therapeutic Area / Target Class	Rationale / Example
4-Bromo-1H-indazole	Antibacterial, Anticancer[19]	Provides a distinct substitution vector for SAR exploration; used to develop novel scaffolds.[19][21]
6-Bromo-1H-indazole	Oncology (Kinase Inhibitors), Anti-inflammatory, Antibacterial[1][10][22]	Key intermediate for PI3K inhibitors; C6 position allows for functionalization to enhance potency and selectivity.[1][18]

Part 4: Quality Control and Analytical Workflow

Ensuring the identity and purity of the starting bromo-indazole isomer is critical for the success and reproducibility of subsequent synthetic steps.[4] A robust quality control workflow is essential.



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Caption: Recommended quality control workflow for bromo-indazole intermediates.[4]

Experimental Protocol: HPLC Purity Assessment

Objective: To determine the purity of a bromo-indazole sample using High-Performance Liquid Chromatography (HPLC).

Instrumentation & Materials:

- HPLC system with a UV detector
- C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μ m)
- Sample of 4- or 6-bromo-indazole
- Acetonitrile (HPLC grade)
- Water with 0.1% formic acid (HPLC grade)
- Methanol (for sample preparation)

Procedure:

- Sample Preparation: Accurately weigh approximately 1 mg of the bromo-indazole sample and dissolve it in 1 mL of methanol to create a 1 mg/mL stock solution. Further dilute as necessary for analysis.
- Mobile Phase Preparation: Prepare two mobile phases:
 - Mobile Phase A: Water with 0.1% formic acid
 - Mobile Phase B: Acetonitrile with 0.1% formic acid
- HPLC Method:
 - Flow Rate: 1.0 mL/min
 - Injection Volume: 10 μ L
 - UV Detection: 254 nm
 - Gradient: Start with 10% B, ramp to 90% B over 15 minutes, hold for 2 minutes, then return to initial conditions and equilibrate.
- Data Acquisition: Inject the prepared sample and run the HPLC method.
- Data Analysis: Integrate the peaks in the resulting chromatogram. Calculate the purity by determining the area percentage of the main peak relative to the total area of all peaks.

Conclusion

While 4-bromo-1H-indazole and 6-bromo-1H-indazole are simple positional isomers, the location of the bromine atom imparts a unique chemical personality to each molecule. The 6-bromo isomer is well-characterized and extensively used, particularly for C6 functionalization in kinase inhibitor development. The 4-bromo isomer, while sometimes more challenging to synthesize, offers an alternative and equally valuable vector for chemical modification, enabling the creation of novel chemical entities with distinct biological profiles. A thorough understanding of their comparative structure, reactivity, and synthetic accessibility is paramount for medicinal chemists to strategically leverage these key building blocks in the design and execution of successful drug discovery programs.

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